

Dual Molecular Targets of CNX-774: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	CNX-774	
Cat. No.:	B611970	Get Quote

Introduction: **CNX-774** is a potent small molecule inhibitor that has demonstrated significant therapeutic potential. Initially developed as a selective and irreversible inhibitor of Bruton's tyrosine kinase (BTK), a key mediator in B-cell signaling, recent research has unveiled a second, functionally relevant molecular target: the equilibrative nucleoside transporter 1 (ENT1). This dual-targeting capability opens new avenues for therapeutic applications, particularly in oncology. This technical guide provides an in-depth overview of the interaction of **CNX-774** with both of its molecular targets, presenting key quantitative data, detailed experimental methodologies, and relevant signaling pathways.

Bruton's Tyrosine Kinase (BTK)

Bruton's tyrosine kinase is a non-receptor tyrosine kinase that plays a crucial role in B-cell development, differentiation, and signaling.[1] It is a key component of the B-cell receptor (BCR) signaling pathway, which is essential for B-cell proliferation and survival.[2][3][4]

Mechanism of Inhibition

CNX-774 is an irreversible inhibitor of BTK.[5][6] It forms a covalent bond with a specific cysteine residue (Cys-481) within the ATP-binding site of the BTK enzyme.[5][6] This covalent modification permanently inactivates the kinase, leading to a sustained blockade of BCR signaling.

Quantitative Data



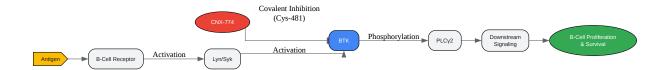
The inhibitory potency of **CNX-774** against BTK has been characterized in both biochemical and cellular assays.

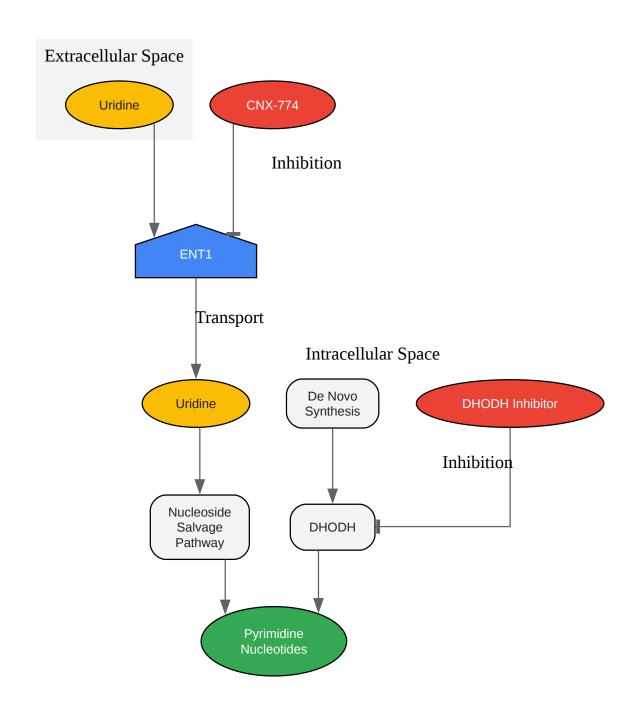
Assay Type	Parameter	Value	Reference(s)
Biochemical Assay	IC50	< 1 nM	[5][6][7]
Cellular Assay (Ramos cells)	IC50	1-10 nM	[5][6]

Signaling Pathway

CNX-774 exerts its effect by inhibiting the B-cell receptor (BCR) signaling pathway. Upon antigen binding to the BCR, a signaling cascade is initiated, leading to the activation of BTK. Activated BTK then phosphorylates downstream substrates, including phospholipase C gamma 2 (PLCy2), which ultimately results in the activation of transcription factors that promote B-cell proliferation and survival. By irreversibly binding to BTK, CNX-774 blocks these downstream signaling events.









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